

# Safe Handling and Disposal Protocol: Chlorpromazine-d6 Hydrochloride

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## Compound of Interest

Compound Name: Chlorpromazine-d6 Hydrochloride

CAS No.: 1228182-46-4

Cat. No.: B602439

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## Introduction & Scientific Context

**Chlorpromazine-d6 Hydrochloride** is a deuterium-labeled isotopologue of the antipsychotic drug Chlorpromazine. In the laboratory, it is primarily utilized as an Internal Standard (IS) for quantification via LC-MS/MS. While the deuterium labeling (

) provides mass differentiation for spectrometry, it does not alter the toxicological profile or chemical reactivity of the parent compound.

Crucial Operational Directive: Treat Chlorpromazine-d6 HCl with the same stringent safety and disposal protocols as native Chlorpromazine. It is a potent neuroleptic agent and a distinct environmental hazard.

## Chemical & Safety Profile

Before initiating disposal, you must characterize the waste stream. Chlorpromazine HCl is classified as acutely toxic and hazardous to the aquatic environment.<sup>[1]</sup>

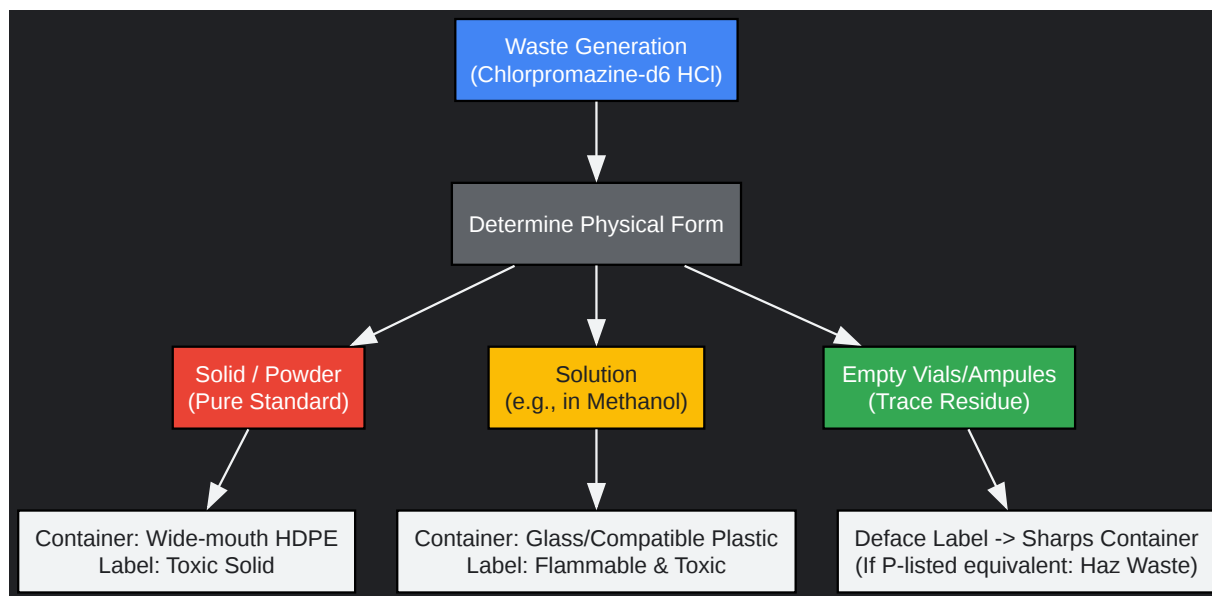
| Property        | Specification                                     | Operational Implication                                                                          |
|-----------------|---------------------------------------------------|--------------------------------------------------------------------------------------------------|
| CAS Number      | 122798-13-2 (labeled) / 69-09-0 (unlabeled)       | Use parent CAS for safety data lookup if labeled CAS is missing in EHS databases.                |
| Physical State  | Solid (crystalline powder) or Methanolic Solution | Dust inhalation is fatal; solutions may be flammable.                                            |
| Toxicity        | Acute Tox. 3 (Oral), Acute Tox. 1/2 (Inhalation)  | Zero-tolerance for dust generation. Use a fume hood or glovebox.                                 |
| Environmental   | Aquatic Chronic 4                                 | Strict Prohibition: Do not discharge to sewer/drains. <a href="#">[1]</a><br><a href="#">[2]</a> |
| Incompatibility | Strong oxidizers, Alkalies                        | Segregate from nitric acid, peroxides, and base baths.                                           |

## Pre-Disposal Assessment & Segregation

Effective disposal begins at the bench. You must segregate this compound from general waste streams to prevent cross-contamination and ensure regulatory compliance (RCRA).

### The Segregation Logic

Chlorpromazine-d6 is often used in micro-quantities (milligrams). However, even trace amounts in ampules or vials constitute hazardous waste.



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Figure 1: Decision matrix for segregating Chlorpromazine-d6 waste based on physical state.

## Step-by-Step Disposal Protocol

This protocol aligns with EPA RCRA standards for hazardous waste generators.

### Step 1: Containment

- Solids: Place pure powder or contaminated weighing paper into a dedicated, sealable hazardous waste container (typically a wide-mouth HDPE jar).
- Solutions: If the standard is dissolved in a solvent (e.g., Methanol), the waste stream is likely Dual Hazard (Flammable + Toxic). Collect in a solvent waste carboy compatible with the solvent.
- Sharps/Glass: Deuterated standards often come in glass ampules.
  - Intact Ampules: Place entire ampule in a "Lab Pack" drum if expiring.
  - Broken/Used Ampules: Place in a chemically contaminated sharps container.

## Step 2: Chemical Treatment (Destruction)

Do not attempt to neutralize this compound at the bench. The phenothiazine ring structure is stable and requires high-temperature incineration for complete destruction.

- Method: High-temperature incineration with afterburner and scrubber.
- By-products: Combustion releases Nitrogen Oxides (NO<sub>x</sub>), Sulfur Oxides (SO<sub>x</sub>), and Hydrogen Chloride (HCl). The incineration facility must be equipped to scrub these acid gases.

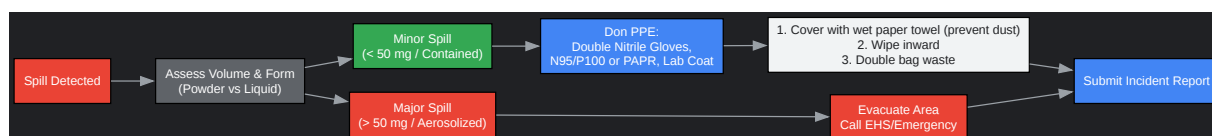
## Step 3: Labeling

Labeling must be GHS compliant and meet local EHS requirements.

- Primary Identifier: "Hazardous Waste - **Chlorpromazine-d6 Hydrochloride**"
- Hazard Checkboxes: ☒ Toxic ☒ Irritant ☐ Flammable (Check if in solvent)

## Emergency Procedures: Spill Response

Due to the high inhalation toxicity, a spill of Chlorpromazine-d6 powder is a significant safety event.



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Figure 2: Workflow for managing incidental spills. Note that aerosolization triggers an evacuation protocol.

## Decontamination[6]

- Prevent Dust: If solid, cover the spill with a solvent-dampened pad (Methanol or water) to prevent airborne particles. Do not dry sweep.[3]
- Solvent Wash: Clean the surface with methanol followed by a soapy water wash.
- Verification: For high-sensitivity areas, verify decontamination using a UV lamp (Chlorpromazine is fluorescent/photosensitive) or by taking a swab for LC-MS analysis.

## Regulatory Compliance & Transport

- US EPA (RCRA): Chlorpromazine is not explicitly P-listed or U-listed by name in 40 CFR 261.33, but it is regulated as a characteristic hazardous waste if it exhibits toxicity or if the commercial chemical product is discarded. Most facilities manage it under the code toxic organic waste.
- DOT Shipping (for disposal transport):
  - Proper Shipping Name: Toxic solid, organic, n.o.s. (Chlorpromazine hydrochloride)[1][2][4][5][6][7][8][9]
  - UN Number: UN 2811[7]
  - Class: 6.1
  - Packing Group: I (High Danger) due to inhalation toxicity risks.[2]

## References

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